

Cyclodecanone safety, handling, and MSDS information

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Compound of Interest

Compound Name: Cyclodecanone

Cat. No.: B073913

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An In-depth Technical Guide to the Safety and Handling of Cyclodecanone

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for Cyclodecanone, tailored for researchers, scientists, and professionals in drug development. The following sections detail the substance's properties, hazards, handling protocols, and emergency procedures to ensure its safe use in a laboratory and research setting.

Substance Identification and Properties

Cyclodecanone (CAS No. 830-13-7) is a cyclic ketone that appears as a white, crystalline solid with a strong odor.^{[1][2][3]} It is primarily used in chemical synthesis and research. Due to its properties, strict adherence to safety protocols is essential.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of Cyclodecanone are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O	[1][2][3]
Molecular Weight	182.31 g/mol	[1][2][3]
Appearance	White solid / Adhering Crystals	[1][4][5]
Odor	Strong	[1][2][3]
Melting Point	59 - 61 °C / 138.2 - 141.8 °F	[1][2][3]
Boiling Point	277 °C / 530.6 °F	[1][2][3]
Flash Point	118 - 120 °C / 244.4 - 248.0 °F	[1][4]
Autoignition Temperature	280 °C / 536 °F	[1][2][4]
Water Solubility	Insoluble	[1]
Specific Gravity	0.9060 g/cm ³	[2][6]
Vapor Pressure	10 mmHg @ 131 °C	[2]
log P (octanol/water)	4.1	[1]

Hazard Identification and Toxicological Data

Cyclododecanone is classified as hazardous, primarily due to its toxicity to aquatic life with long-lasting effects.[5][7] While comprehensive toxicological data is limited, it is known to be a potential irritant.[4]

GHS Classification

Classification	Hazard Statement	Precautionary Codes	Source(s)
Aquatic Hazard (Chronic)	H411: Toxic to aquatic life with long lasting effects	P273, P391, P501	[1][5][7]
Acute Oral Toxicity (Potential)	H303: May be harmful if swallowed	P301 + P312	[3]

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick overview of the material's hazards.

Category	Rating	Description	Source(s)
Health (Blue)	1	May cause significant irritation.	[4]
Flammability (Red)	1	Must be preheated before ignition can occur. Flash point > 93.3°C (200°F).	[4] [5]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.	[4] [5]
Special (White)	-	No special hazards.	[4] [5]

Toxicological Summary

The toxicological properties of Cyclododecanone have not been fully investigated.[\[4\]](#) However, available data and classifications suggest the following potential health effects:

- Eye Contact: May cause eye irritation.[\[4\]](#)
- Skin Contact: May cause skin irritation.[\[4\]](#)
- Ingestion: May cause irritation of the digestive tract, with symptoms including nausea, vomiting, and diarrhea.[\[4\]](#)
- Inhalation: May cause respiratory tract irritation.[\[4\]](#)

Limited quantitative toxicity data is available. One study reported an LC50 (rat, inhalation) of > 25,000 mg/m³.[\[8\]](#) For aquatic life, an EC50 of 3.9 mg/L over 72 hours was observed for the algae *Desmodesmus subspicatus*.[\[1\]](#)

Safe Handling and Exposure Control

Proper handling and engineering controls are critical to minimize exposure and ensure safety.

Handling Procedures

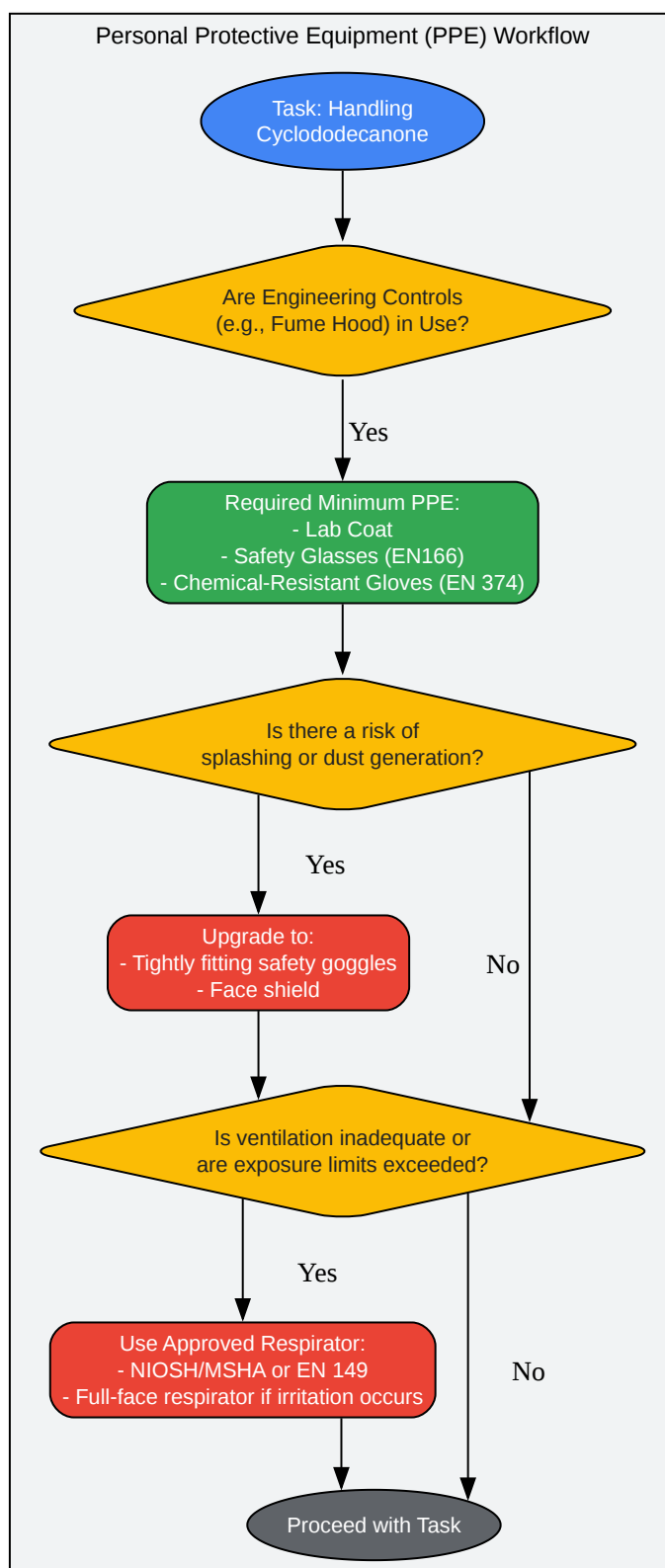
- Always use in a well-ventilated area to keep airborne concentrations low.[4]
- Avoid the formation and accumulation of dust.[4][5][7]
- Avoid contact with eyes, skin, and clothing.[4]
- Do not breathe dust, vapor, mist, or gas.[4]
- Wash hands and any exposed skin thoroughly after handling.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5][7]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][7]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[2][4]
- Store apart from foodstuff containers.[5]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment workflow when working with Cyclododecanone.



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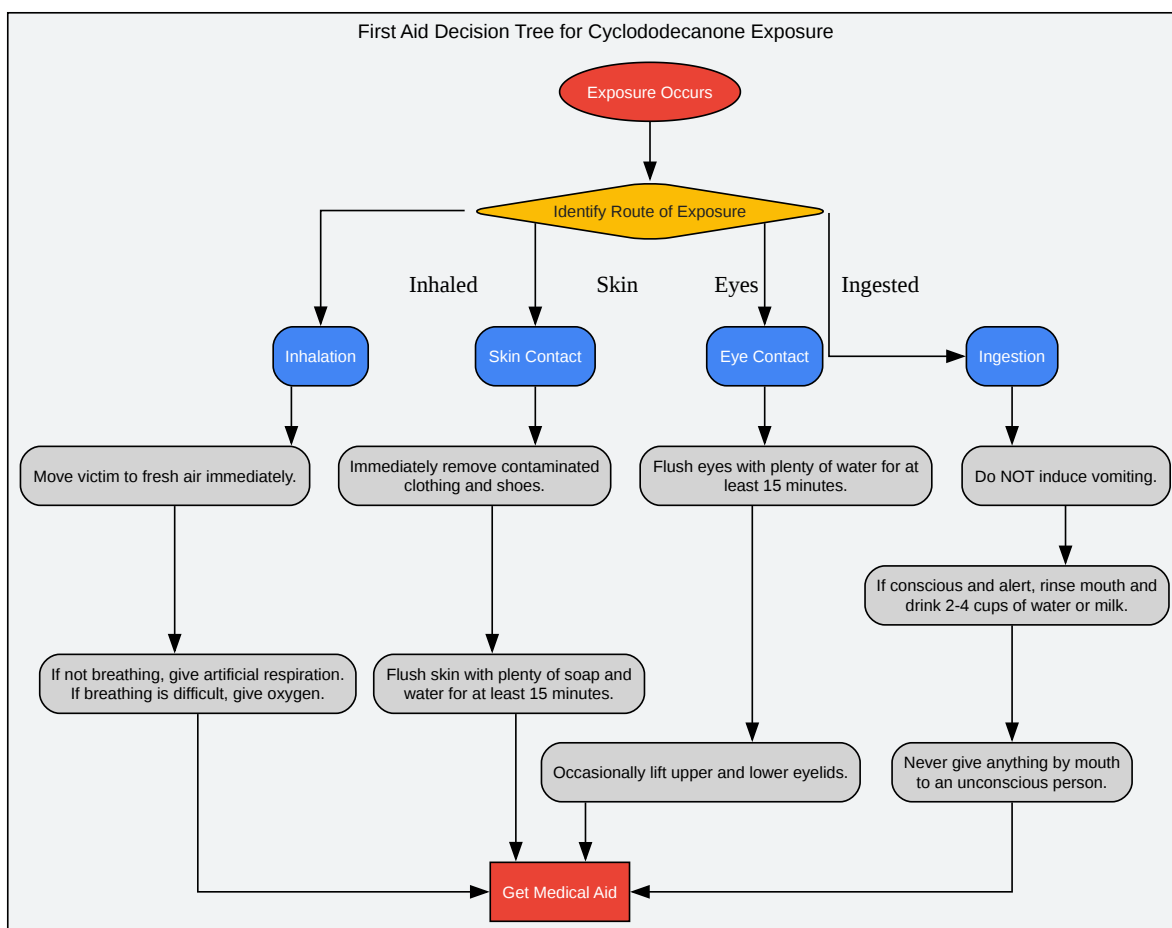
PPE Selection Workflow for Cyclododecanone.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

The decision tree below details the appropriate first aid response for various types of exposure.



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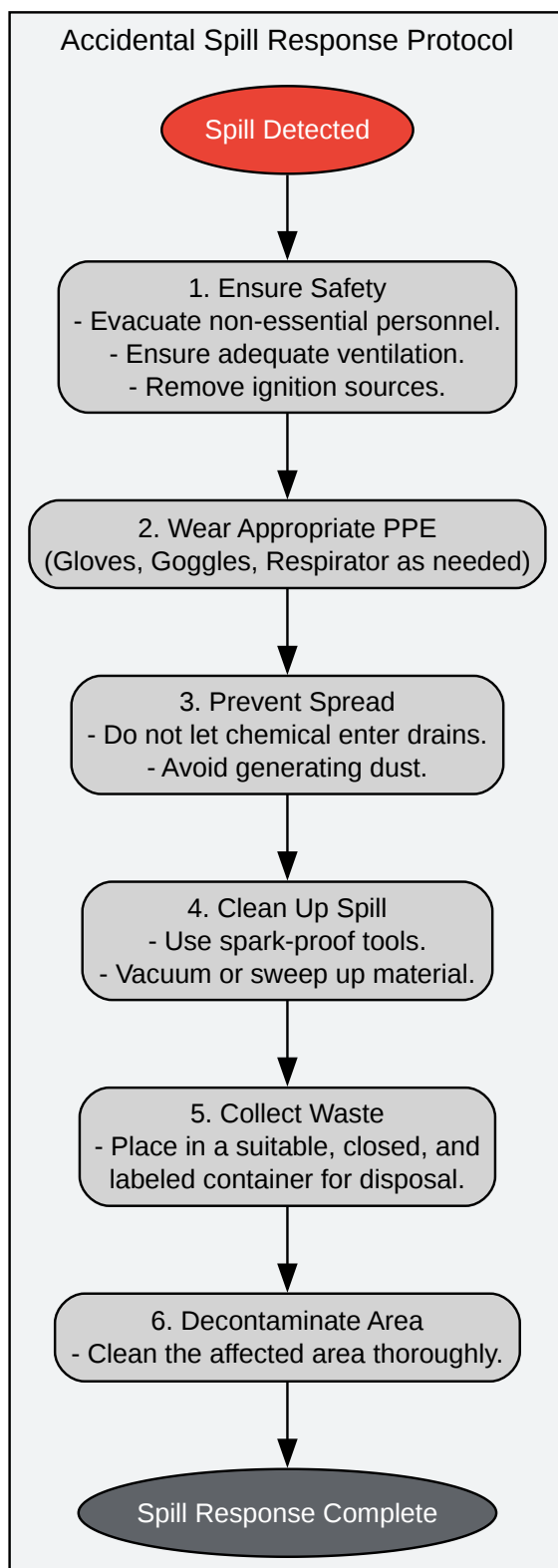
First Aid Decision Tree for Cyclododecanone.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Specific Hazards: Thermal decomposition can release irritating and toxic gases, including carbon monoxide and carbon dioxide.[\[1\]](#)[\[4\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Accidental Release Measures

Follow this workflow for responding to a spill.



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Spill Response Workflow for Cyclododecanone.

Disposal Considerations

Waste from Cyclododecanone is classified as hazardous.[1][3] All waste materials must be disposed of in accordance with applicable local, regional, and national regulations.[1][9] Do not allow the chemical to enter sewers or waterways.[1][5] Contaminated packaging should be treated as hazardous waste and disposed of at a special waste collection point.[1][3]

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